

Application Notes and Protocols: Preparing SBC-115076 Stock Solutions in DMSO

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Compound of Interest

Compound Name: SBC-115076

Cat. No.: B610722

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Introduction

SBC-115076 is a potent, small-molecule antagonist of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9).[1][2][3] PCSK9 is a key regulator of cholesterol homeostasis, primarily by promoting the degradation of the Low-Density Lipoprotein Receptor (LDLR).[4][5] By inhibiting the interaction between PCSK9 and LDLR, **SBC-115076** increases the number of LDLRs on the cell surface, leading to enhanced clearance of LDL-cholesterol from circulation.[5] This mechanism makes **SBC-115076** a valuable tool for research in hypercholesterolemia, atherosclerosis, and other cardiovascular diseases.[4]

These application notes provide detailed protocols for the preparation, storage, and use of **SBC-115076** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Physicochemical and Solubility Data

Proper preparation of **SBC-115076** solutions begins with an understanding of its physical and chemical properties.

Table 1: Physicochemical Properties of **SBC-115076**

Property	Value	Reference(s)
Molecular Weight	527.61 g/mol	[2][3][4][6]
Molecular Formula	C ₃₁ H ₃₃ N ₃ O ₅	[3][5][6][7]
CAS Number	489415-96-5	[2][3][6]
Appearance	White to off-white solid powder	[5]
Purity	≥98%	[6][7]

| Storage (Powder) | -20°C for ≥3 years [2][3][7] |

SBC-115076 is soluble in organic solvents like DMSO but is sparingly soluble in aqueous buffers and insoluble in water and ethanol.[1][4][7] The reported solubility in DMSO varies across different suppliers, which may be due to slight batch-to-batch variations or differences in the purity and handling of the DMSO used.[8] It is crucial to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[1][3]

Table 2: Reported Solubility of **SBC-115076** in DMSO

Supplier/Source	Reported Solubility	Molar Equivalent	Notes
Selleck Chemicals	33 mg/mL	62.54 mM	Use fresh DMSO.[1]
Selleck Chemicals	50 mg/mL	94.76 mM	Requires warming (50°C) and ultrasonication.[1]
MedchemExpress	≥100 mg/mL	≥189.53 mM	Hygroscopic DMSO significantly impacts solubility.[3][9]
APExBIO	≥52.8 mg/mL	≥100.07 mM	
AbMole BioScience	32 mg/mL	60.65 mM	At 25°C.[2]
Cayman Chemical	5 mg/mL	9.48 mM	[6][7]

| ProbeChem | 10 mM | 5.28 mg/mL [\[\[10\]](#) |

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro experiments.

Materials:

- **SBC-115076** powder (crystalline solid)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional, for higher concentrations)

Procedure:

- Safety First: Handle **SBC-115076** in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. This compound should be considered hazardous until further information is available.[\[7\]](#)
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **SBC-115076**.
 - Molecular Weight (MW) = 527.61 g/mol
 - Mass (mg) = Desired Volume (mL) × 10 mM × (527.61 / 1000)
 - Example for 1 mL: 1 mL × 10 mM × 0.52761 = 5.276 mg
- Weighing: Carefully weigh out the calculated mass of **SBC-115076** powder and place it into a sterile vial.

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If aiming for higher concentrations as listed in Table 2, gentle warming in a water bath (up to 50°C) or brief sonication may be required to facilitate dissolution.^[1] Visually inspect the solution against a light source to ensure no particulates are present.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials to avoid repeated freeze-thaw cycles.^[11]

Storage and Stability of Stock Solutions

Proper storage is critical to maintaining the activity of the compound.

Table 3: Recommended Storage Conditions

Format	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥3-4 years	Store in a dry, dark place. ^{[3][6][7]}
DMSO Stock Solution	-80°C	6 months to 2 years	Preferred for long-term storage. ^{[2][3][11]}

| DMSO Stock Solution | -20°C | 1 month | Suitable for short-term storage.^{[2][3][11]} |

Note: Avoid repeated freeze-thaw cycles. Aqueous solutions are not recommended for storage beyond one day.^[7]

Mechanism of Action and Signaling Pathway

SBC-115076 functions by directly antagonizing circulating PCSK9.^[1] In a normal physiological state, PCSK9 binds to the epidermal growth factor-like repeat A (EGF-A) domain of the LDLR on the surface of hepatocytes. This binding targets the LDLR-PCSK9 complex for degradation within lysosomes, thereby reducing the number of available receptors to clear LDL-cholesterol from the blood. **SBC-115076** binds to PCSK9, preventing it from interacting with the LDLR.^[5]

This action allows the LDLR to escape degradation, recycle back to the cell surface, and continue removing LDL-cholesterol, ultimately lowering plasma cholesterol levels.[5]

Caption: Mechanism of **SBC-115076** action on the PCSK9-LDLR pathway.

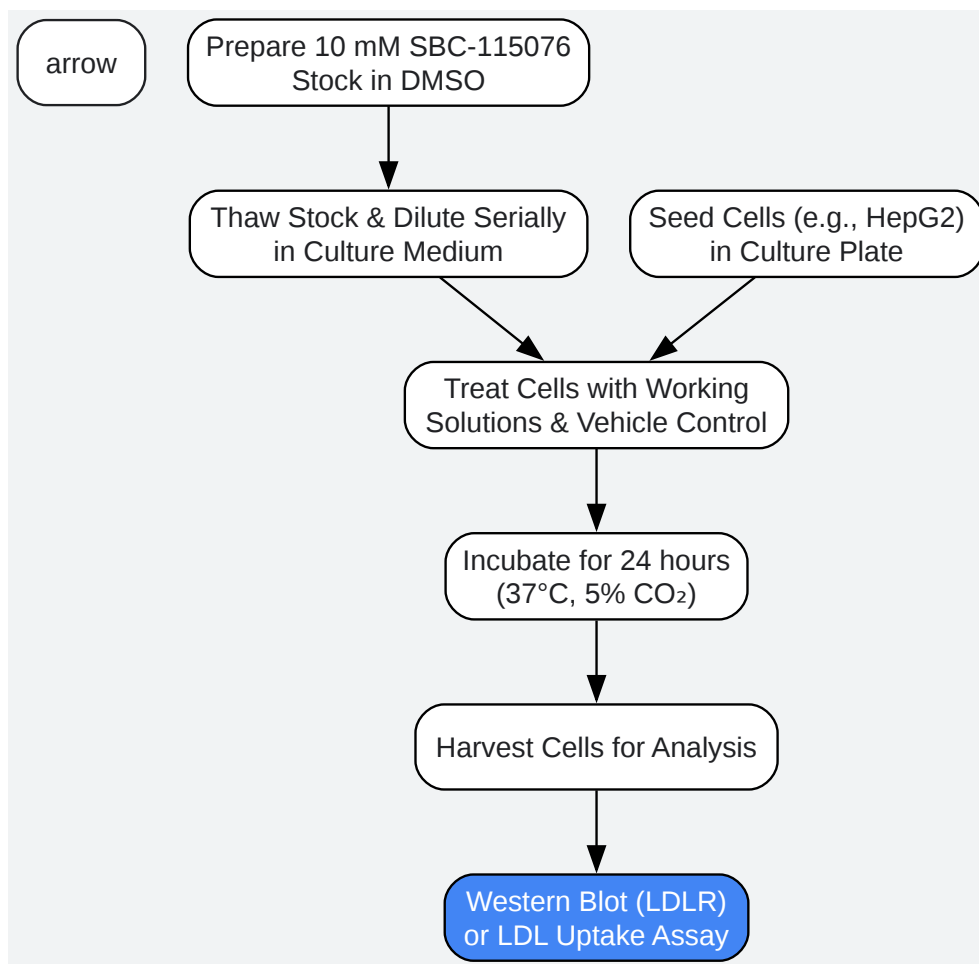
Application Protocols

Protocol 5.1: In Vitro Treatment of Cultured Cells

This protocol provides a general workflow for treating adherent cells, such as HepG2 human liver cells, with **SBC-115076** to study its effects on LDLR levels or LDL uptake.[1][8]

Methodology:

- Cell Seeding: Plate cells (e.g., HepG2) in an appropriate culture vessel and allow them to adhere and reach the desired confluency (typically 70-80%).
- Prepare Working Solution: Thaw a single-use aliquot of the 10 mM **SBC-115076** DMSO stock solution. Perform a serial dilution in pre-warmed, serum-free or complete cell culture medium to achieve the desired final concentrations (e.g., 0.5, 1.5, 5.0, or 20 µM).[8][12]
 - Important: The final concentration of DMSO in the culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[11] Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **SBC-115076** or the vehicle control.
- Incubation: Incubate the cells for the desired period, typically 24 hours, under standard culture conditions (e.g., 37°C, 5% CO₂).[1][8]
- Downstream Analysis: Following incubation, harvest the cells. Cell lysates can be used for Western blot analysis to quantify LDLR protein levels, or functional assays like fluorescently labeled LDL uptake can be performed.[1]



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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [abmole.com](https://www.abmole.com) [abmole.com]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 4. [apexbt.com](https://www.apexbt.com) [apexbt.com]
- 5. [medkoo.com](https://www.medkoo.com) [medkoo.com]

- 6. caymanchem.com [caymanchem.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. selleckchem.com [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. SBC-115076 | PCSK9 inhibitor | Probechem Biochemicals [probechem.com]
- 11. medchemexpress.cn [medchemexpress.cn]
- 12. A New Strategy for Rapidly Screening Natural Inhibitors Targeting the PCSK9/LDLR Interaction In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
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